

Atazanavir-d9: An In-depth Technical Guide to its Physical and Chemical Characteristics

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Compound of Interest

Compound Name: Atazanavir-d9

Cat. No.: B15566281

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Atazanavir-d9**, a deuterated analog of the HIV-1 protease inhibitor Atazanavir. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and analysis.

Core Physical and Chemical Properties

Atazanavir-d9 is a stable, isotopically labeled form of Atazanavir, where nine hydrogen atoms have been replaced by deuterium. This labeling is a powerful tool in various research applications, particularly in pharmacokinetic and metabolic studies, where it can be used as an internal standard for mass spectrometry-based quantification.

Structural and General Properties

Property	Value	Reference
Chemical Name	3,12-Bis(1,1-dimethylethyl)-8-hydroxy-4,11-dioxo-9-(phenylmethyl)-6-[[4-(2-pyridinyl)phenyl]methyl]-dimethyl Ester-d9	[1]
Synonyms	BMS-232632-d9, CGP-73547-d9	[1]
Molecular Formula	C ₃₈ H ₄₃ D ₉ N ₆ O ₇	[1]
Molecular Weight	713.91 g/mol	[1]
CAS Number	1092540-51-6	[1]
Appearance	White to Off-White Solid	
Melting Point	190 - 193°C	

Solubility

Solvent	Solubility	Reference
Chloroform	Slightly Soluble	
DMSO	Slightly Soluble, 10 mM	
Ethanol	Slightly Soluble	
Methanol	Slightly Soluble	

Purity and Isotopic Enrichment

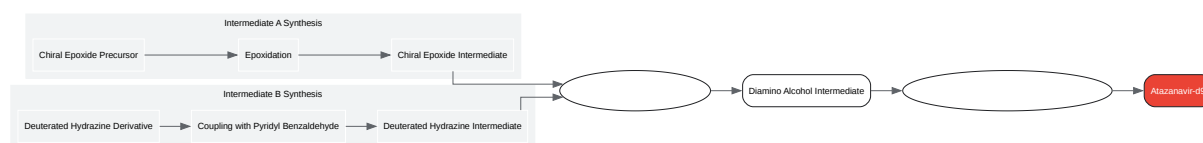
Parameter	Value	Reference
Purity (by HPLC)	97.81%	
Isotopic Purity	98.6%	

Experimental Protocols

Synthesis of Atazanavir-d9

The synthesis of **Atazanavir-d9** follows the established synthetic routes for Atazanavir, with the introduction of deuterium atoms through the use of deuterated starting materials. A common synthetic strategy involves a convergent approach, coupling two key intermediates. One of the widely used methods is via the ring-opening of a chiral epoxide.

General Workflow for Atazanavir Synthesis:



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Caption: General convergent synthesis workflow for **Atazanavir-d9**.

Methodology:

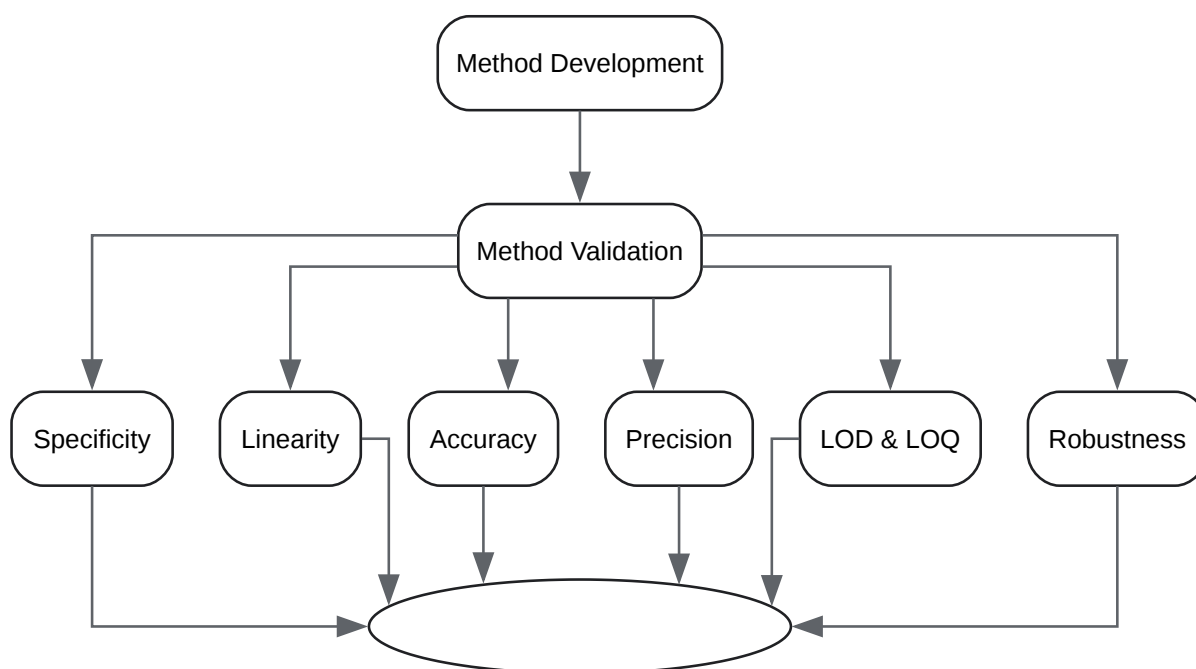
- **Preparation of the Chiral Epoxide Intermediate:** A suitable chiral starting material is converted to a chiral epoxide. This step is crucial for establishing the correct stereochemistry in the final molecule.
- **Preparation of the Deuterated Hydrazine Intermediate:** A deuterated hydrazine derivative is coupled with 4-(pyridin-2-yl)benzaldehyde. The deuterium atoms are incorporated in this fragment.
- **Coupling Reaction:** The chiral epoxide is subjected to a ring-opening reaction with the deuterated hydrazine intermediate. This step forms a key diamino alcohol intermediate.

- **Final Coupling:** The resulting diamino alcohol is then coupled with N-(methoxycarbonyl)-L-tert-leucine to complete the core structure of **Atazanavir-d9**.
- **Purification:** The final product is purified using techniques such as column chromatography and recrystallization to achieve high purity.

High-Performance Liquid Chromatography (HPLC) Analysis

A validated Reverse Phase HPLC (RP-HPLC) method is essential for determining the purity of **Atazanavir-d9** and for its quantification in various matrices. The following is a representative protocol based on methods developed for Atazanavir.

Workflow for HPLC Method Validation:



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Caption: Workflow for the validation of an HPLC method for **Atazanavir-d9** analysis.

Representative HPLC Parameters:

Parameter	Condition
Column	C18 column (e.g., Phenomenix 250 mm × 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile and water (e.g., 80:20 v/v)
Flow Rate	0.5 mL/min
Detection	UV at 248 nm
Retention Time	Approximately 3.989 min (for Atazanavir)

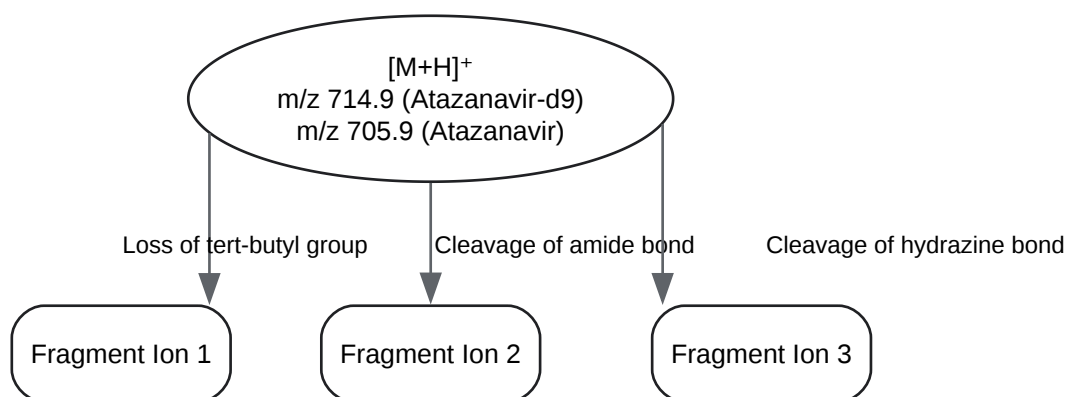
Validation Protocol:

- **Specificity:** The ability of the method to exclusively measure the analyte in the presence of other components is assessed by analyzing blank samples and samples spiked with potential impurities.
- **Linearity:** A series of standard solutions of **Atazanavir-d9** at different concentrations are prepared and injected. The peak areas are plotted against the corresponding concentrations to establish a linear relationship.
- **Accuracy:** The accuracy is determined by the recovery of known amounts of **Atazanavir-d9** spiked into a sample matrix.
- **Precision:** The precision of the method is evaluated by performing repeated injections of the same sample (intra-day precision) and on different days (inter-day precision).
- **Limit of Detection (LOD) and Limit of Quantification (LOQ):** These are determined to assess the sensitivity of the method.
- **Robustness:** The robustness is evaluated by making small, deliberate variations in the method parameters (e.g., flow rate, mobile phase composition) and observing the effect on the results.

Mass Spectrometry (MS) Analysis

Tandem mass spectrometry (MS/MS) is a critical technique for the structural confirmation of **Atazanavir-d9** and for its use as an internal standard.

General MS Fragmentation Pathway of Atazanavir:



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Caption: Simplified representation of the mass spectrometric fragmentation of Atazanavir.

Methodology:

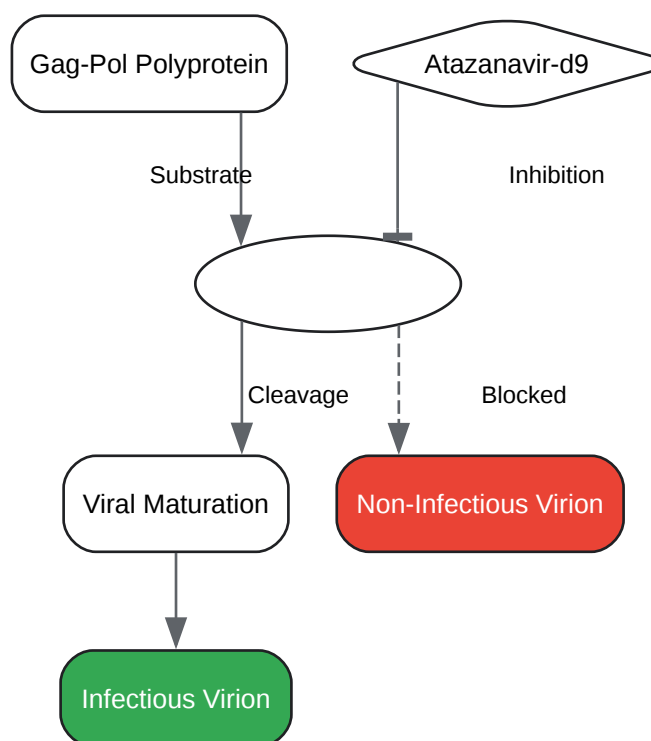
- **Ionization:** **Atazanavir-d9** is typically ionized using electrospray ionization (ESI) in positive ion mode, generating the protonated molecule $[M+H]^+$. For **Atazanavir-d9**, this ion will appear at an m/z of approximately 714.9.
- **Precursor Ion Selection:** The $[M+H]^+$ ion is selected in the first mass analyzer (Q1).
- **Collision-Induced Dissociation (CID):** The selected precursor ion is fragmented in the collision cell (q2) by collision with an inert gas (e.g., argon).
- **Product Ion Analysis:** The resulting fragment ions are analyzed in the third mass analyzer (Q3). The fragmentation pattern is characteristic of the molecule's structure and will be shifted by the mass of the deuterium labels compared to the unlabeled Atazanavir.

Biological Activity and Signaling Pathways

Atazanavir is a potent and selective inhibitor of the HIV-1 protease enzyme. This enzyme is crucial for the proteolytic cleavage of viral polyprotein precursors into mature, functional

proteins, which are essential for the production of infectious virions. By inhibiting this enzyme, Atazanavir prevents the maturation of the virus, rendering it non-infectious.

Mechanism of Action of Atazanavir:



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Caption: Signaling pathway illustrating the inhibitory action of Atazanavir on HIV-1 protease.

The biological activity of **Atazanavir-d9** is expected to be identical to that of unlabeled Atazanavir, as the deuterium substitution is not expected to significantly alter its binding affinity to the HIV-1 protease active site. The primary utility of the deuterated form lies in its use as an analytical standard, leveraging the kinetic isotope effect for improved metabolic stability in certain research contexts.

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References

- [1. lgcstandards.com \[lgcstandards.com\]](https://www.lgcstandards.com)
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